

Preliminary Toxicity Profile of A1899: A Technical Whitepaper

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A1899

Cat. No.: B1664714

[Get Quote](#)

Disclaimer: Publicly available information on the comprehensive toxicity of **A1899** is limited. This document summarizes the known pharmacological effects of **A1899** and presents a framework for its preliminary toxicological assessment based on standard preclinical research protocols. The quantitative toxicity data herein is illustrative and not derived from actual experimental results for **A1899**.

Introduction

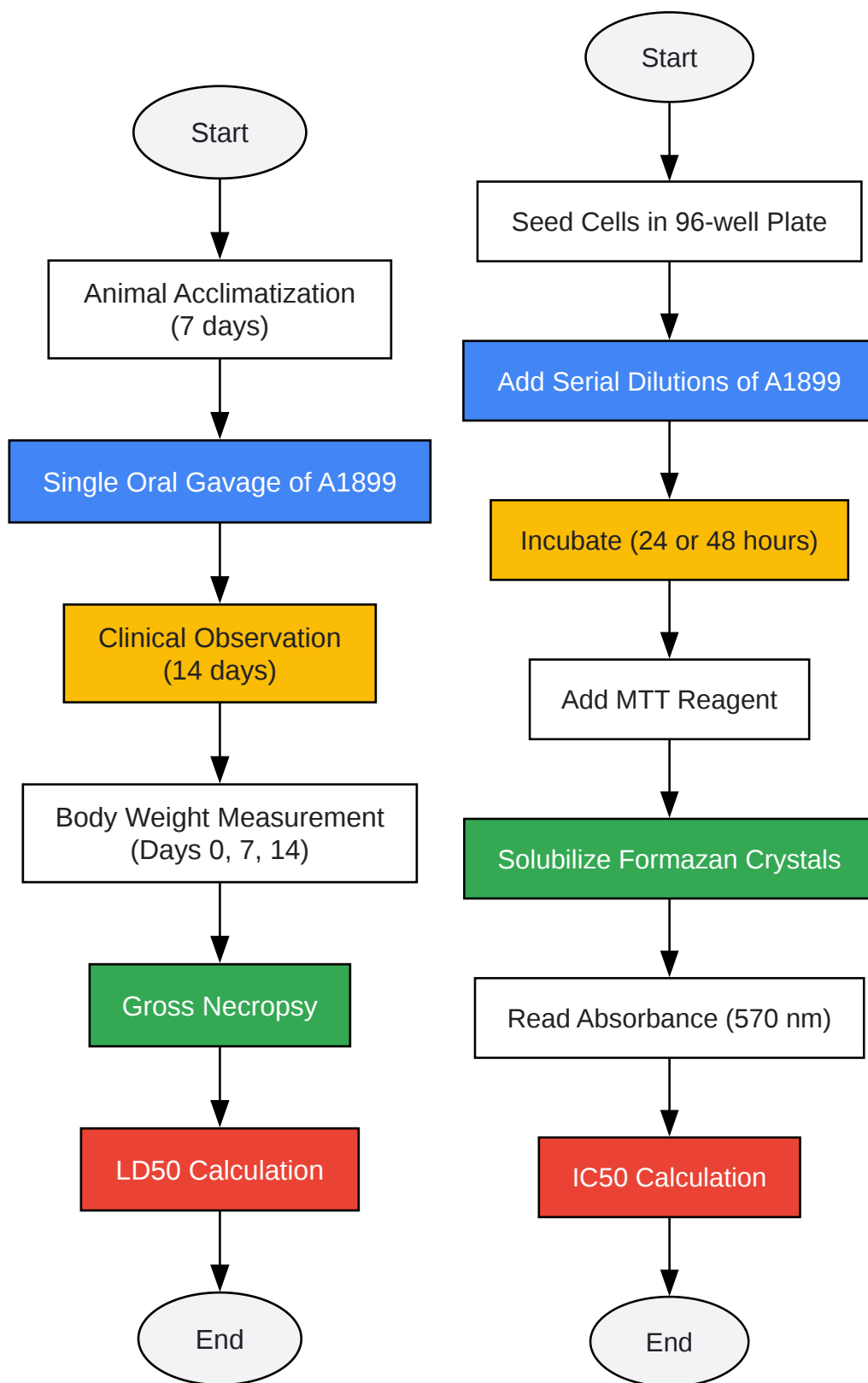
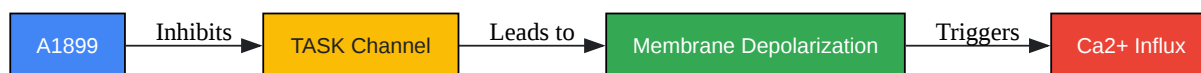
A1899 is recognized as a potent inhibitor of the two-pore domain potassium (K2P) channels, specifically the TASK (TWIK-related acid-sensitive K+) channel subfamily. Its primary pharmacological action involves the modulation of ion channel activity, which can influence cellular membrane potential and downstream signaling pathways. Understanding the potential toxicity of such a compound is paramount for any further therapeutic development. This whitepaper outlines the known pharmacological effects of **A1899** and proposes a standard suite of preliminary toxicity studies to evaluate its safety profile.

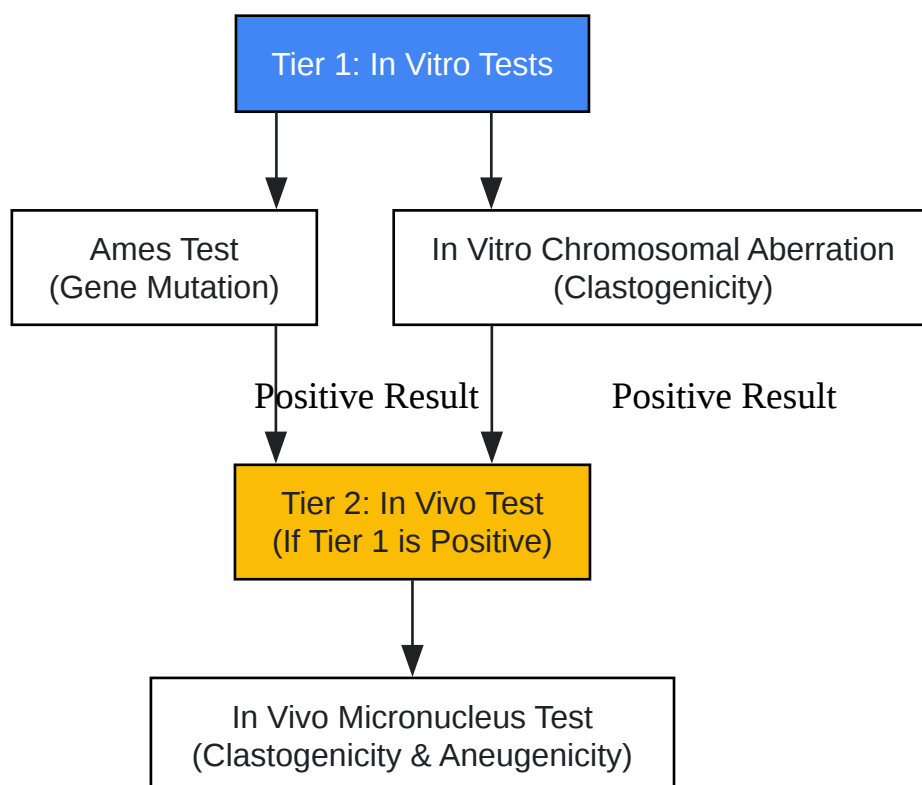
Known Pharmacological Effects

A1899 has been identified as an inhibitor of TASK channels. One study demonstrated that **A1899** inhibited TASK channel activity by 35% at a concentration of 400 nmol/L[1]. This inhibition leads to an increase in intracellular calcium concentration ([Ca2+]i) in specific cell types, such as carotid body type-1 cells[1]. Another study reported IC50 values for **A1899** against KCNK3 (a member of the TASK channel family) and KCNK9 channels as 200 nM and 3.2 µM, respectively.

Signaling Pathway

The known signaling pathway for **A1899** involves the direct inhibition of TASK channels, leading to membrane depolarization and subsequent influx of extracellular calcium.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Preliminary Toxicity Profile of A1899: A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664714#preliminary-studies-on-a1899-toxicity\]](https://www.benchchem.com/product/b1664714#preliminary-studies-on-a1899-toxicity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com